

Salfredin B11: Application Notes and Protocols

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Compound of Interest

Compound Name: Salfredin B11

Cat. No.: B12763752

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A notable scarcity of published research surrounds **Salfredin B11**, presenting a significant challenge in defining its experimental applications and effective concentration ranges. Primarily identified as a natural compound found in *Nigella sativa* and *Nigella glandulifera*, its biological activities and pharmacological properties remain largely unexplored in publicly available literature.

Initial database searches reveal basic physicochemical properties of **Salfredin B11**, including its molecular weight of 232.23 g/mol and its classification as a 1-benzopyran.^{[1][2]} However, comprehensive studies detailing its mechanism of action, effects on signaling pathways, or established protocols for in vitro and in vivo experimentation are conspicuously absent. The Human Metabolome Database explicitly states that "very few articles have been published on **Salfredin B11**".^[2]

Due to this lack of foundational research, providing detailed application notes, experimental protocols, and quantitative data on the effective concentration range of **Salfredin B11** is not feasible at this time. The scientific community has yet to establish the necessary body of work that would inform such documentation.

Further research is required to elucidate the bioactivity of **Salfredin B11**, which would involve:

- Initial screening assays to identify potential biological targets.
- In vitro studies to determine dose-response relationships and cytotoxicity in various cell lines.
- Mechanism of action studies to investigate its effects on specific signaling pathways.

- In vivo studies to assess its efficacy and safety in animal models.

Without such fundamental data, any recommendation on an experimental concentration range would be purely speculative and without a scientific basis. Researchers interested in investigating **Salfredin B11** will need to undertake these foundational studies to establish its pharmacological profile.

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References

- 1. 2,8-Dihydro-5-hydroxy-2,2-dimethyl-6H-furo(3,4-g)-1-benzopyran-6-one | C₁₃H₁₂O₄ | CID 636462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: Showing metabocard for Salfredin B11 (HMDB0041325) [hmdb.ca]
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